

Application Notes and Protocols: Anti-leishmanial Activity of Aurantoside B

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Compound of Interest

Compound Name: Aurantoside B

CAS No.: 137895-71-7

Cat. No.: B15191715

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Introduction

Leishmaniasis is a neglected tropical disease caused by protozoan parasites of the genus *Leishmania*. The current chemotherapeutic options are limited by toxicity, emerging resistance, and high cost, necessitating the discovery of novel anti-leishmanial agents. Aurantosides are a class of tetramic acid glycosides isolated from marine sponges, which have demonstrated a range of biological activities. While data on **Aurantoside B** is limited, a related compound, Aurantoside L, has recently shown promising anti-leishmanial activity.[1][2] This document provides detailed protocols for assessing the anti-leishmanial activity of **Aurantoside B**, using the published data for Aurantoside L as a reference.

Disclaimer: The quantitative data presented herein is for Aurantoside L, a structurally related compound, and is intended to serve as a representative example for assay design and data presentation for **Aurantoside B**.

Quantitative Data Summary

The following table summarizes the reported in vitro activity of Aurantoside L against *Leishmania amazonensis* promastigotes and its cytotoxicity against mammalian cell lines.

Compound	Target Organism/Cell Line	Assay Type	IC50 / CC50 (µM)	Selectivity Index (SI)	Reference
Aurantosome L	<i>Leishmania amazonensis</i> (promastigotes)	Anti-leishmanial Activity	0.74	>3.2 (HeLa), >1.5 (P388)	[1][2][3]
Aurantosome L	HeLa (human cervical cancer cells)	Cytotoxicity	2.4	-	[3]
Aurantosome L	P388 (murine leukemia cells)	Cytotoxicity	1.1	-	[3]

Selectivity Index (SI) is calculated as CC50 (mammalian cells) / IC50 (*Leishmania*). A higher SI value indicates greater selectivity of the compound for the parasite over host cells.

Experimental Protocols

In Vitro Anti-leishmanial Activity Assay against *Leishmania* Promastigotes

This protocol details the determination of the 50% inhibitory concentration (IC50) of **Aurantosome B** against the promastigote (insect stage) form of the parasite.

Materials:

- *Leishmania* species (e.g., *L. amazonensis*, *L. donovani*) promastigotes
- M199 medium supplemented with 10% heat-inactivated fetal bovine serum (FBS)
- **Aurantosome B** (stock solution in DMSO)

- Amphotericin B (positive control)
- 96-well flat-bottom microtiter plates
- Incubator (26°C)
- Microplate reader
- Resazurin sodium salt solution (e.g., AlamarBlue™)

Procedure:

- **Parasite Culture:** Culture Leishmania promastigotes in M199 medium supplemented with 10% FBS at 26°C until they reach the late logarithmic phase of growth.
- **Assay Plate Preparation:**
 - Dispense 100 µL of M199 medium into each well of a 96-well plate.
 - Prepare serial dilutions of **Aurantioside B** (e.g., from 100 µM to 0.01 µM) in the plate. The final DMSO concentration should not exceed 0.5%.
 - Include wells for a positive control (Amphotericin B) and a negative control (medium with DMSO).
- **Parasite Inoculation:** Adjust the density of the promastigote culture to 1×10^6 cells/mL in fresh medium. Add 100 µL of the parasite suspension to each well, resulting in a final volume of 200 µL and a final parasite density of 5×10^5 cells/mL.
- **Incubation:** Incubate the plate at 26°C for 72 hours.
- **Viability Assessment:**
 - Add 20 µL of Resazurin solution to each well.
 - Incubate for another 4-6 hours at 26°C.

- Measure the fluorescence or absorbance using a microplate reader (typically 560 nm excitation and 590 nm emission for fluorescence).
- Data Analysis:
 - Calculate the percentage of parasite inhibition for each concentration of **Aurantosome B** compared to the negative control.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the log of the compound concentration and fitting the data to a dose-response curve.

In Vitro Anti-leishmanial Activity Assay against Leishmania Amastigotes

This protocol assesses the efficacy of **Aurantosome B** against the clinically relevant amastigote (mammalian stage) form of the parasite residing within host macrophages.

Materials:

- Peritoneal macrophages from BALB/c mice or a macrophage-like cell line (e.g., J774A.1, THP-1)
- RPMI-1640 medium with 10% FBS
- Leishmania species stationary-phase promastigotes
- **Aurantosome B**
- Amphotericin B
- Giemsa stain
- Light microscope

Procedure:

- Macrophage Seeding: Seed macrophages in a 24-well plate containing sterile glass coverslips at a density of 1×10^5 cells/well and allow them to adhere for 24 hours at 37°C in

a 5% CO₂ atmosphere.

- Parasite Infection:
 - Wash the adherent macrophages with pre-warmed RPMI-1640 medium.
 - Infect the macrophages with stationary-phase promastigotes at a parasite-to-macrophage ratio of 10:1.
 - Incubate for 24 hours to allow for phagocytosis and transformation of promastigotes into amastigotes.
 - Wash the wells to remove non-phagocytosed parasites.
- Compound Treatment:
 - Add fresh medium containing serial dilutions of **Aurantosome B** to the infected macrophages.
 - Include positive and negative controls.
- Incubation: Incubate the plates for 72 hours at 37°C in a 5% CO₂ atmosphere.
- Assessment of Infection:
 - Remove the coverslips, fix with methanol, and stain with Giemsa.
 - Examine the coverslips under a light microscope.
 - Determine the number of amastigotes per 100 macrophages for each drug concentration.
- Data Analysis:
 - Calculate the percentage of inhibition of amastigote proliferation.
 - Determine the IC₅₀ value as described for the promastigote assay.

Cytotoxicity Assay against Mammalian Cells

This protocol determines the 50% cytotoxic concentration (CC50) of **Aurantioside B** against a mammalian cell line to assess its selectivity.

Materials:

- Mammalian cell line (e.g., HeLa, HepG2, or the same macrophage cell line used in the amastigote assay)
- Appropriate cell culture medium (e.g., DMEM or RPMI-1640) with 10% FBS
- **Aurantioside B**
- Doxorubicin (positive control)
- 96-well microtiter plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO

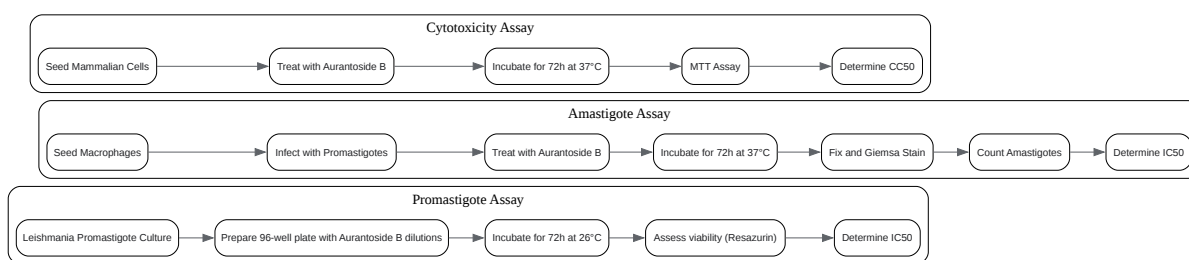
Procedure:

- Cell Seeding: Seed the mammalian cells in a 96-well plate at a density of 1×10^4 cells/well and allow them to adhere for 24 hours.
- Compound Treatment: Replace the medium with fresh medium containing serial dilutions of **Aurantioside B**.
- Incubation: Incubate the plate for 72 hours at 37°C in a 5% CO₂ atmosphere.
- MTT Assay:
 - Add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours.
 - Remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
 - Shake the plate for 10 minutes.

- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability compared to the untreated control.
 - Determine the CC50 value.

Visualizations

Experimental Workflow



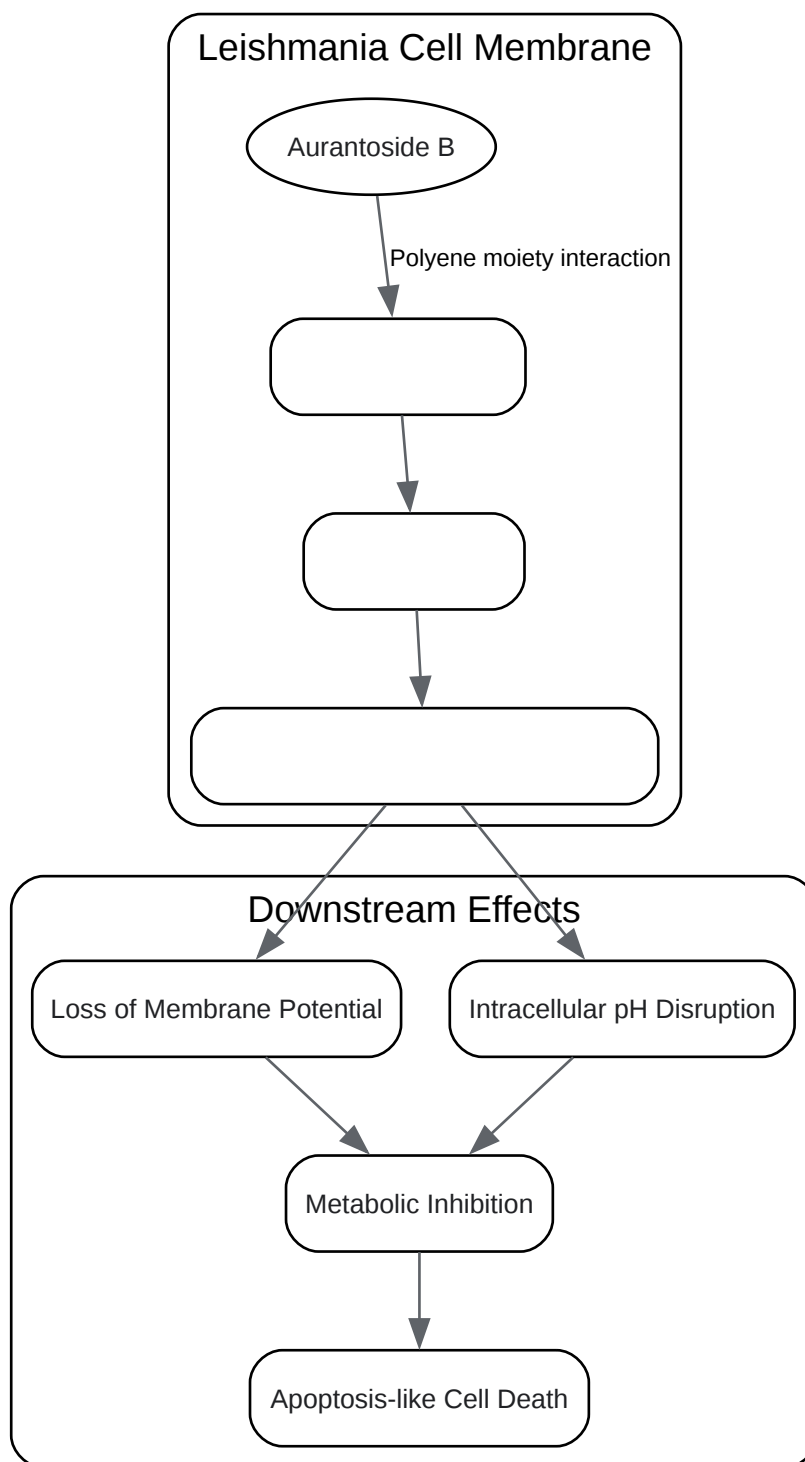
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Caption: Experimental workflow for assessing the anti-leishmanial activity and cytotoxicity of **Aurantioside B**.

Hypothesized Signaling Pathway of Aurantioside B in Leishmania

The exact mechanism of action for aurantosides against Leishmania has not been elucidated. However, based on their polyene and tetramic acid structures, a plausible hypothesis involves

the disruption of the parasite's cell membrane integrity.



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References

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- [3. Cytotoxicity - Wikipedia \[en.wikipedia.org\]](#)
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